

# Application Notes and Protocols for Denitrative Cross-Coupling Reactions of *trans*- $\beta$ -Nitrostyrene

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## Compound of Interest

Compound Name: *trans*- $\beta$ -Nitrostyrene

Cat. No.: B046478

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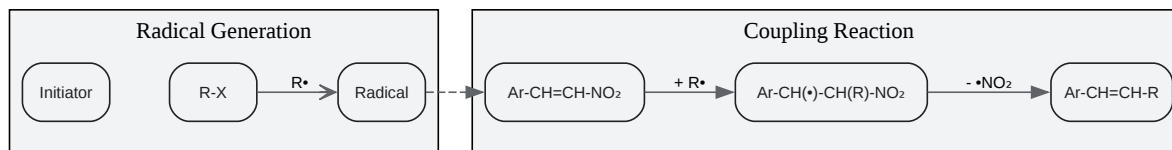
For Researchers, Scientists, and Drug Development Professionals

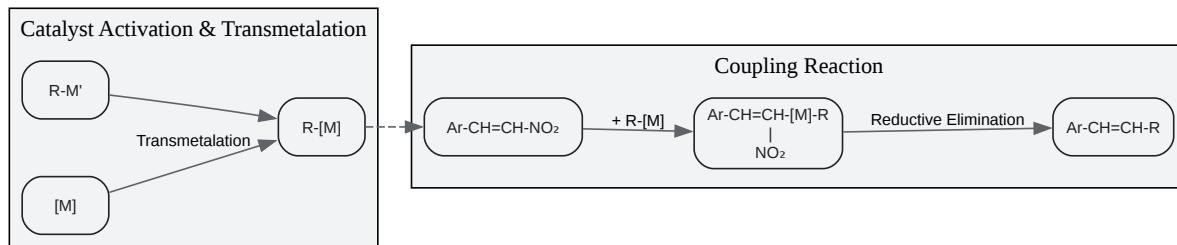
These application notes provide a detailed overview and experimental protocols for various denitrative cross-coupling reactions of *trans*- $\beta$ -nitrostyrene. This versatile substrate allows for the stereoselective formation of a wide range of functionalized alkenes, which are valuable intermediates in organic synthesis and drug development. The protocols outlined below are based on established literature and offer a starting point for the implementation of these powerful synthetic methods.

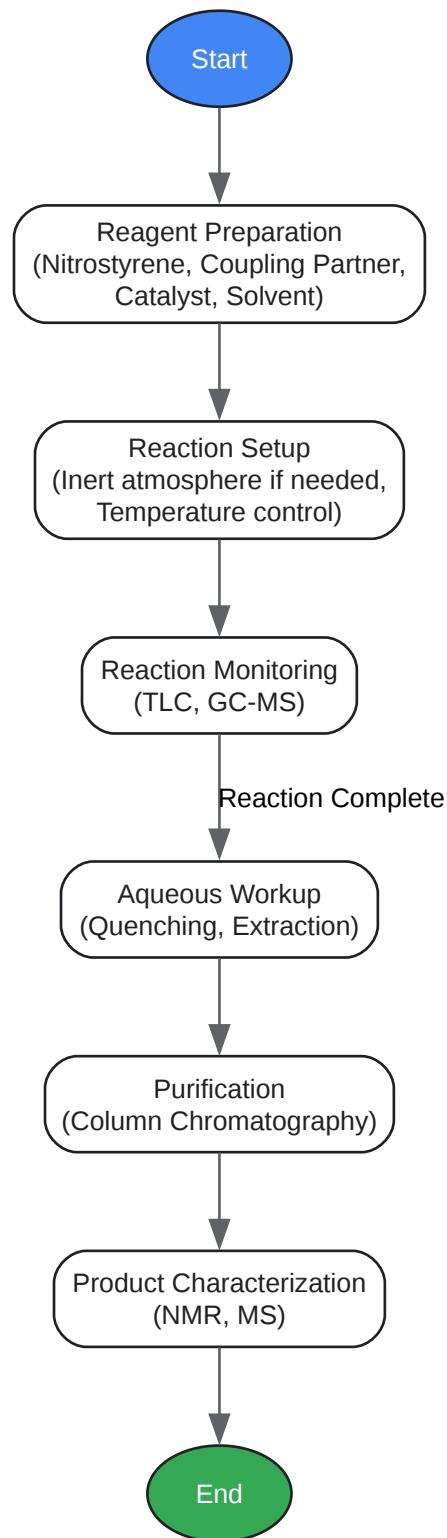
## Introduction to Denitrative Cross-Coupling

Denitrative cross-coupling reactions utilize the nitro group of *trans*- $\beta$ -nitrostyrene as a leaving group, enabling the formation of a new carbon-carbon or carbon-heteroatom bond at the  $\beta$ -position of the styrene backbone.<sup>[1][2]</sup> These reactions offer a significant advantage over traditional cross-coupling methods that often rely on halogenated substrates.  $\beta$ -Nitrostyrenes are readily available and their reactions can often be performed under mild conditions, sometimes even promoted by visible light.<sup>[1]</sup>

The general transformation can be depicted as follows:







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## References

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- 2. Denitrative Cross-Couplings of Nitrostyrenes - PMC [pmc.ncbi.nlm.nih.gov]
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